

Personal protective equipment for handling WBC100

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: WBC100

Cat. No.: B10861043

[Get Quote](#)

Essential Safety and Handling Guide for WBC100

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational procedures, and disposal plans for handling the potent and selective c-Myc inhibitor, **WBC100**. Our goal is to furnish laboratory personnel with the necessary information to ensure safety and maintain compound integrity, thereby fostering a trusted partnership in your research endeavors.

I. Personal Protective Equipment (PPE)

Given that **WBC100** is a potent laboratory compound, stringent adherence to PPE protocols is mandatory to prevent exposure. While a specific Occupational Exposure Limit (OEL) for **WBC100** has not been established, a conservative approach is recommended, treating it as a high-potency agent.

A. Engineering Controls: The First Line of Defense

Primary containment through engineering controls is crucial. All handling of powdered **WBC100** and initial solution preparation should be conducted in a certified chemical fume hood, a ventilated balance enclosure, or a glove box to minimize inhalation risk.

B. Recommended PPE

The following table summarizes the recommended PPE for handling **WBC100** in both solid and solution forms.

Task	Glove Requirement	Eye Protection	Lab Coat	Respiratory Protection	Other
Handling Solid WBC100	Double-gloving with nitrile gloves	Chemical safety goggles and a face shield	Disposable, back-closing gown with tight-fitting cuffs	NIOSH-approved N95 or higher-rated respirator	Disposable sleeve covers and shoe covers
Handling WBC100 in DMSO Solution	Double-gloving with nitrile or butyl rubber gloves	Chemical safety goggles	Chemical-resistant lab coat or gown	Required if not handled in a fume hood	N/A

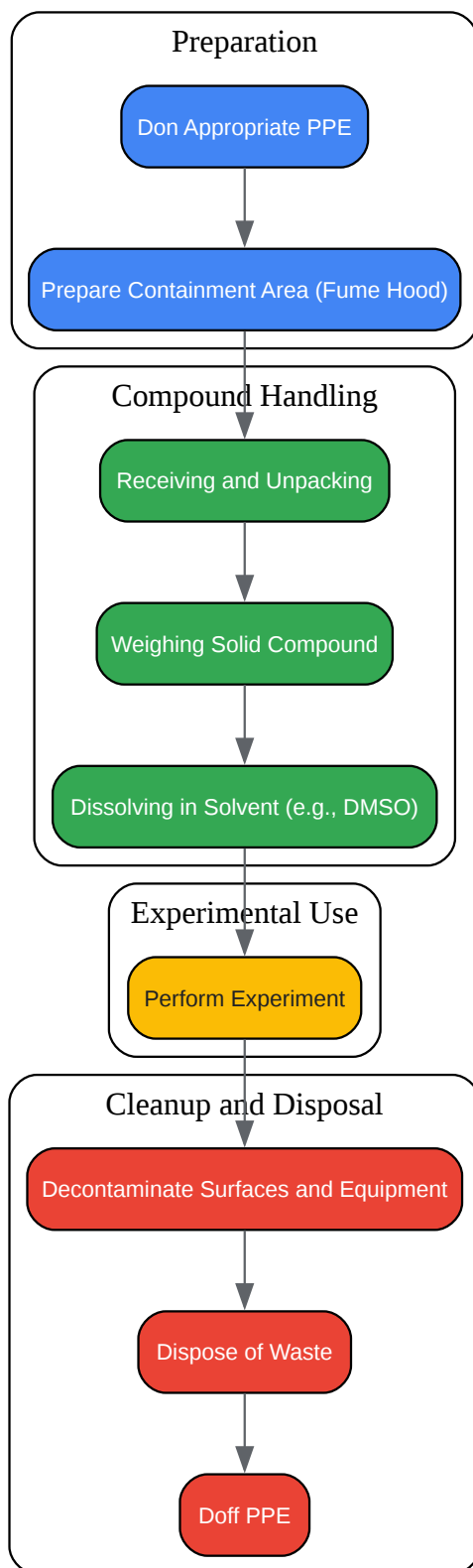
C. Glove Selection and Breakthrough Times

WBC100 is often dissolved in Dimethyl Sulfoxide (DMSO). It is critical to select gloves that are resistant to DMSO to prevent the absorption of **WBC100** through the skin. The following table provides general breakthrough time data for common glove materials when in contact with DMSO. Note: Breakthrough times can vary by manufacturer and glove thickness. Always consult the manufacturer's specific chemical resistance data.

Glove Material	Typical Breakthrough Time (DMSO)	Rating
Nitrile	15 - 60 minutes	Good for splash protection
Latex	90 - 120 minutes	Good
Butyl Rubber	> 480 minutes	Excellent
Neoprene	> 480 minutes	Excellent

II. Procedural Workflow for Handling WBC100

The following diagram outlines the standard operating procedure for the safe handling of **WBC100**, from receiving the compound to its final disposal.



[Click to download full resolution via product page](#)

Caption: Procedural workflow for safe handling of **WBC100**.

III. Experimental Protocols

A. Preparation of a 10 mM Stock Solution of **WBC100** in DMSO

- Preparation: Don all required PPE as specified in the table above. Prepare the workspace within a chemical fume hood by laying down absorbent, plastic-backed pads.
- Weighing: Tare a clean, sterile microcentrifuge tube on a calibrated analytical balance. Carefully add the desired amount of solid **WBC100** to the tube using a chemical spatula. Record the exact weight.
- Dissolution: Using a calibrated micropipette, add the appropriate volume of anhydrous DMSO to the microcentrifuge tube to achieve a 10 mM concentration. The molecular weight of **WBC100** is 459.53 g/mol .
- Mixing: Vortex the solution until the **WBC100** is completely dissolved.
- Storage: Aliquot the stock solution into smaller, clearly labeled, and tightly sealed vials to minimize freeze-thaw cycles. Store at -20°C or -80°C for long-term stability.

B. Disposal Plan

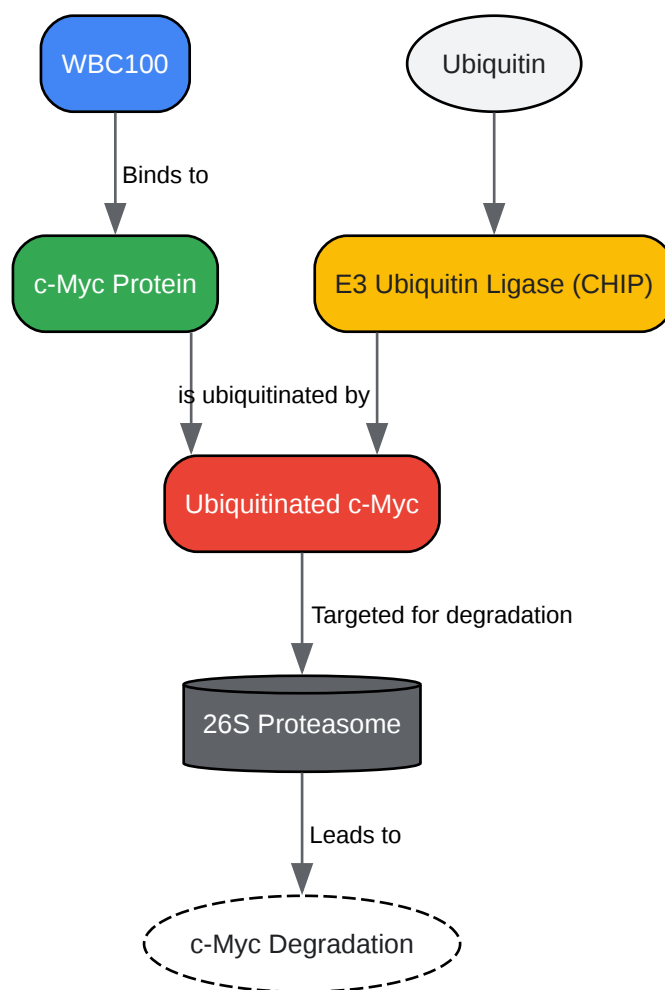
Proper disposal of **WBC100** and associated waste is critical to prevent environmental contamination and accidental exposure.

Waste Type	Disposal Procedure
Solid WBC100 Waste	Collect in a clearly labeled, sealed container for hazardous chemical waste.
WBC100 in DMSO Solution	Collect in a designated, sealed container for halogen-free organic solvent waste. Do not dispose of down the drain. ^[1]
Contaminated Labware (e.g., pipette tips, tubes)	Dispose of in a designated hazardous waste container.
Contaminated PPE (gloves, gown, etc.)	Double-bag and dispose of as hazardous chemical waste.

All waste must be disposed of through your institution's hazardous waste management program.

IV. Signaling Pathway of WBC100-Mediated c-Myc Degradation

WBC100 acts as a molecular glue, inducing the degradation of the oncoprotein c-Myc. The diagram below illustrates this signaling pathway.



[Click to download full resolution via product page](#)

Caption: WBC100-mediated degradation of c-Myc protein.

By adhering to these safety guidelines and operational procedures, researchers can handle **WBC100** with confidence, ensuring both personal safety and the integrity of their experimental outcomes.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Bot Verification [naturtotalshop.com]
- To cite this document: BenchChem. [Personal protective equipment for handling WBC100]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10861043#personal-protective-equipment-for-handling-wbc100]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com